

Application Notes: Preparation of 4-CMTB Stock Solutions for Research Applications

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Compound of Interest

Compound Name:	4-CMTB
CAS No.:	300851-67-6
Cat. No.:	B1662372

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Introduction

4-Chloro- α -(1-methylethyl)-N-2-thiazolyl-benzeneacetamide (**4-CMTB**) is a potent and selective agonist and positive allosteric modulator of the free fatty acid receptor 2 (FFA2), also known as G-protein coupled receptor 43 (GPR43).^{[1][2][3]} FFA2 is activated by short-chain fatty acids (SCFAs) and is implicated in various physiological processes, including inflammatory responses and metabolic regulation.^{[4][5][6]} As a research tool, **4-CMTB** is valuable for investigating the physiological roles of FFA2 and for the development of novel therapeutics targeting this receptor.^{[4][7][8]}

These application notes provide detailed protocols for the preparation of **4-CMTB** stock solutions for use in both in vitro and in vivo experimental settings, ensuring accurate and reproducible results for researchers, scientists, and drug development professionals.

Chemical and Physical Properties of **4-CMTB**

A summary of the key quantitative data for **4-CMTB** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight (M.Wt)	294.8 g/mol	
Molecular Formula	C ₁₄ H ₁₅ ClN ₂ OS	
CAS Number	300851-67-6	
Appearance	White to off-white solid	[3]
Purity	≥98% (HPLC)	
Solubility	Soluble to 100 mM in DMSO and to 20 mM in ethanol.	
Storage (Solid)	Store at +4°C	
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month (protect from light).	[3]

Experimental Protocols

Protocol 1: Preparation of a 100 mM **4-CMTB** Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution of **4-CMTB** in Dimethyl Sulfoxide (DMSO).

Materials:

- **4-CMTB** powder
- Anhydrous/molecular sieve-dried DMSO (newly opened bottle recommended to avoid hygroscopic effects)[3]
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Pipettes and sterile filter tips

- Vortex mixer
- Sonicator (optional, but recommended)[1][3]

Procedure:

- **Safety Precautions:** Work in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- **Weighing 4-CMTB:** Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh the desired amount of **4-CMTB** powder. For example, to prepare 1 mL of a 100 mM solution, weigh out 29.48 mg of **4-CMTB**.
- **Calculation of Solvent Volume:** Use the following formula to calculate the required volume of DMSO: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$ For 29.48 mg of **4-CMTB** to make a 100 mM solution: $\text{Volume (L)} = 0.02948 \text{ g} / (294.8 \text{ g/mol} \times 0.1 \text{ mol/L}) = 0.001 \text{ L} = 1 \text{ mL}$
- **Dissolving 4-CMTB:** Add the calculated volume of anhydrous DMSO to the tube containing the **4-CMTB** powder.
- **Mixing:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is fully dissolved. If dissolution is slow, sonication in a water bath for 5-10 minutes can aid the process.[1][3] The resulting solution should be clear.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile cryovials. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[3] Ensure the vials are protected from light.[3]

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol outlines the dilution of the primary DMSO stock solution to prepare working concentrations for cell-based assays.

Materials:

- 100 mM **4-CMTB** stock solution in DMSO
- Appropriate cell culture medium or assay buffer (e.g., PBS, HBSS)
- Sterile microcentrifuge tubes or plates
- Pipettes and sterile filter tips

Procedure:

- Thawing: Thaw a single aliquot of the 100 mM **4-CMTB** stock solution at room temperature.
- Intermediate Dilutions: It is recommended to perform serial dilutions to achieve the final desired concentration. For example, to prepare a 100 μ M working solution from a 100 mM stock, you can perform a 1:1000 dilution.
 - Example: Add 1 μ L of the 100 mM stock solution to 999 μ L of cell culture medium or assay buffer.
- Final Concentration: The final concentration of DMSO in the assay should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity. Ensure you run a vehicle control (medium/buffer with the same final concentration of DMSO) in your experiments.
- Mixing: Mix gently by pipetting or inverting the tube. Avoid vigorous vortexing, which can be detrimental to some media components.
- Use Immediately: Use the freshly prepared working solutions immediately for your experiments.

Protocol 3: Preparation of **4-CMTB** Formulation for In Vivo Studies

This protocol provides examples of vehicle formulations for administering **4-CMTB** to animals, based on published studies. The optimal formulation may vary depending on the animal model and route of administration.

Materials:

- 100 mM **4-CMTB** stock solution in DMSO

- Corn oil[6]
- PEG300, Tween 80, and Saline (0.9% NaCl)[1][3]
- Sterile tubes
- Pipettes and sterile filter tips

Procedure A (Corn Oil Formulation):[6]

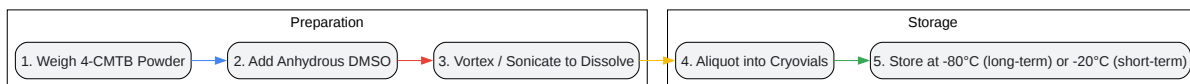
- Dilution: Dilute the 100 mM **4-CMTB** stock solution in DMSO with corn oil to the desired final concentration just before administration.
 - Example: For a 10 mg/kg dose in a 20g mouse with an injection volume of 100 μ L, you would need a final concentration of 2 mg/mL.

Procedure B (PEG300/Tween 80/Saline Formulation):[1][3]

- Vehicle Preparation: Prepare the vehicle by mixing the components in the desired ratio. A commonly used formulation is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline.[1]
- Adding **4-CMTB**: Add the required volume of the 100 mM **4-CMTB** stock solution to the pre-mixed vehicle to achieve the final desired concentration.
- Mixing: Vortex the solution until it is clear and homogenous. Sonication may be used to aid dissolution.[1]
- Administration: Administer the freshly prepared formulation to the animals via the desired route (e.g., intraperitoneal injection).[6][7]

Visualizations

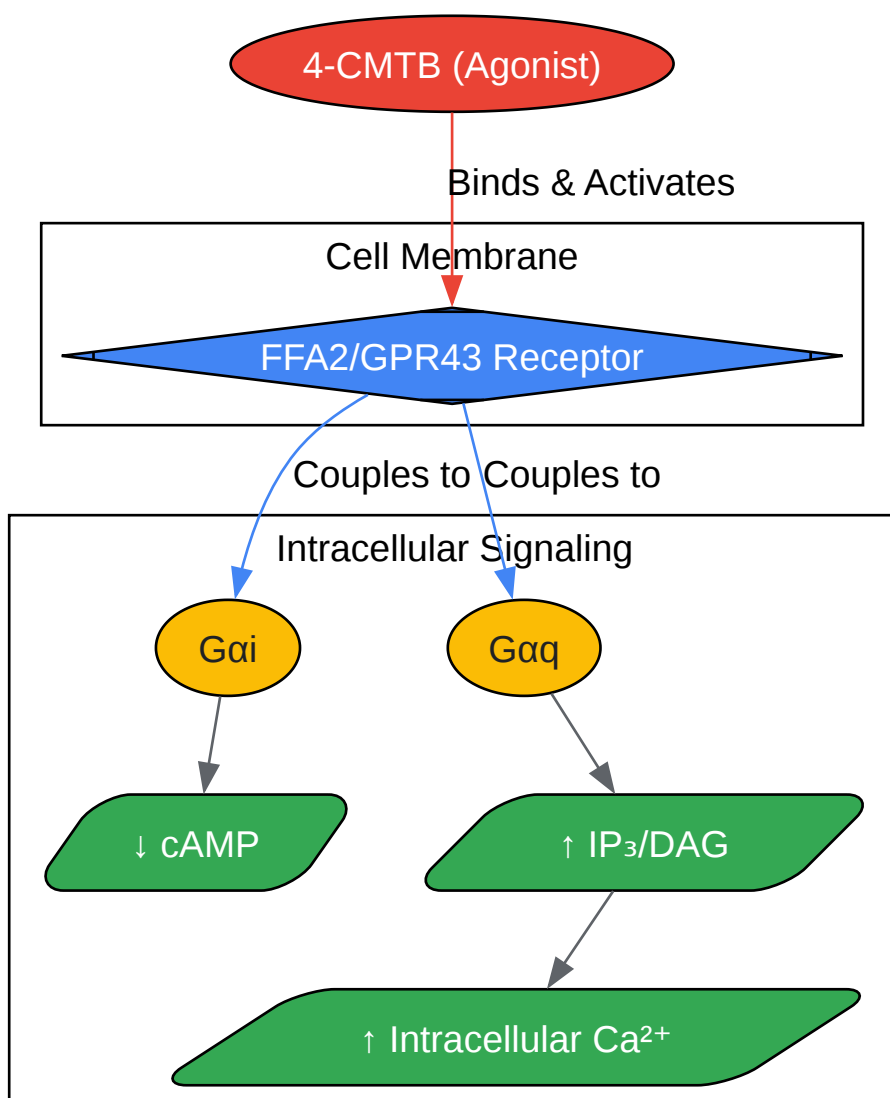
Workflow for **4-CMTB** Stock Solution Preparation



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Caption: Workflow for preparing a **4-CMTB** stock solution.

Signaling Pathway of FFA2 Activation



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Caption: Simplified signaling pathway of FFA2 activation by **4-CMTB**.

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